

Application Notes: Preparation and Handling of SB-203186 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: *SB-203186 hydrochloride*

Cat. No.: *B146733*

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Audience: Researchers, scientists, and drug development professionals.

Product Information

Compound Name: **SB-203186 hydrochloride** Chemical Formula: $C_{16}H_{20}N_2O_2 \cdot HCl$ [1]

Molecular Weight: 308.81 g/mol [1] CAS Number: 207572-69-8 [1][2]

Application

SB-203186 hydrochloride is a potent, selective, and competitive antagonist of the 5-HT₄ receptor.[2][3] It is utilized in research to investigate the physiological and pathological roles of the 5-HT₄ receptor, which is involved in various processes, including gastrointestinal motility and cognitive function.

Important Note on Target Specificity: SB-203186 is an antagonist of the 5-HT₄ receptor. It should not be confused with other compounds with similar "SB" nomenclature, such as SB-203580, which is a well-documented inhibitor of the p38 MAPK signaling pathway.[4][5] For studies involving p38 MAPK inhibition, the use of a specific inhibitor like SB-203580 or SB-202190 is appropriate.[4]

Quantitative Data Summary

The key quantitative data for **SB-203186 hydrochloride** are summarized in the tables below for easy reference.

Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₀ N ₂ O ₂ ·HCl	[1]
Molecular Weight	308.81 g/mol	[1]
CAS Number	207572-69-8	[1][2]

| Purity | ≥98% |[1] |

Table 2: Solubility and Recommended Storage

Parameter	Details	Source
Solvent	Dimethyl Sulfoxide (DMSO)	[2]
Maximum Solubility	100 mg/mL (323.83 mM) in DMSO (ultrasonication may be required)	[2]
Recommended Stock Conc.	10 mM - 50 mM in 100% DMSO	N/A
Powder Storage	4°C, sealed, protected from moisture and light	[2]

| Stock Solution Storage | -20°C for up to 1 month; -80°C for up to 6 months. Avoid repeated freeze-thaw cycles. |[3] |

Experimental Protocol: Stock Solution Preparation

This protocol details the preparation of a 10 mM stock solution of **SB-203186 hydrochloride** in DMSO.

4.1 Materials

- **SB-203186 hydrochloride** powder
- Anhydrous or ACS Reagent Grade Dimethyl Sulfoxide (DMSO)[6]
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer and/or sonicator

4.2 Safety Precautions

- Handle **SB-203186 hydrochloride** powder in a well-ventilated area or chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Consult the Safety Data Sheet (SDS) for complete handling and safety information.[7][8]

4.3 Calculation To prepare a stock solution of a specific concentration, use the following formula:

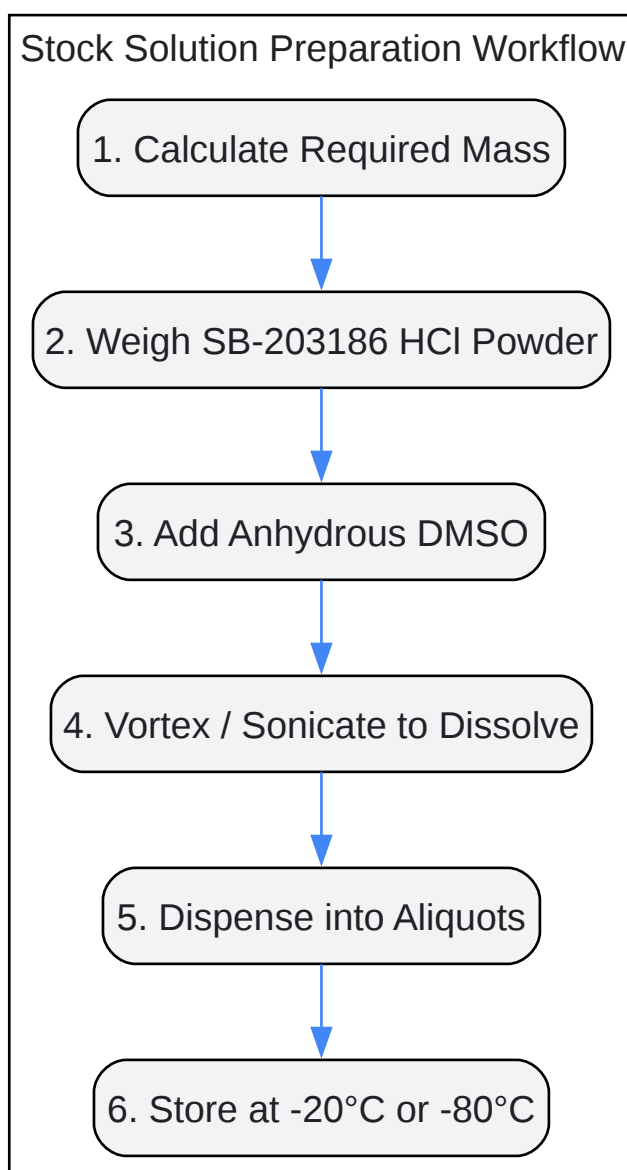
$$\text{Mass (mg)} = [\text{Desired Concentration (mM)}] \times [\text{Final Volume (mL)}] \times [\text{Molecular Weight (g/mol)}] / 1000$$

Example for 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 308.81 \text{ g/mol} / 1000 = 3.09 \text{ mg}$

4.4 Step-by-Step Procedure

- Weighing: Carefully weigh out the calculated amount (e.g., 3.09 mg) of **SB-203186 hydrochloride** powder and place it into a sterile microcentrifuge tube or vial.
- Solvent Addition: Add the calculated volume of DMSO (e.g., 1 mL) to the vial containing the powder.

- Dissolution: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, use a bath sonicator for 5-10 minutes until the solution is clear.[\[2\]](#)
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[3\]](#)

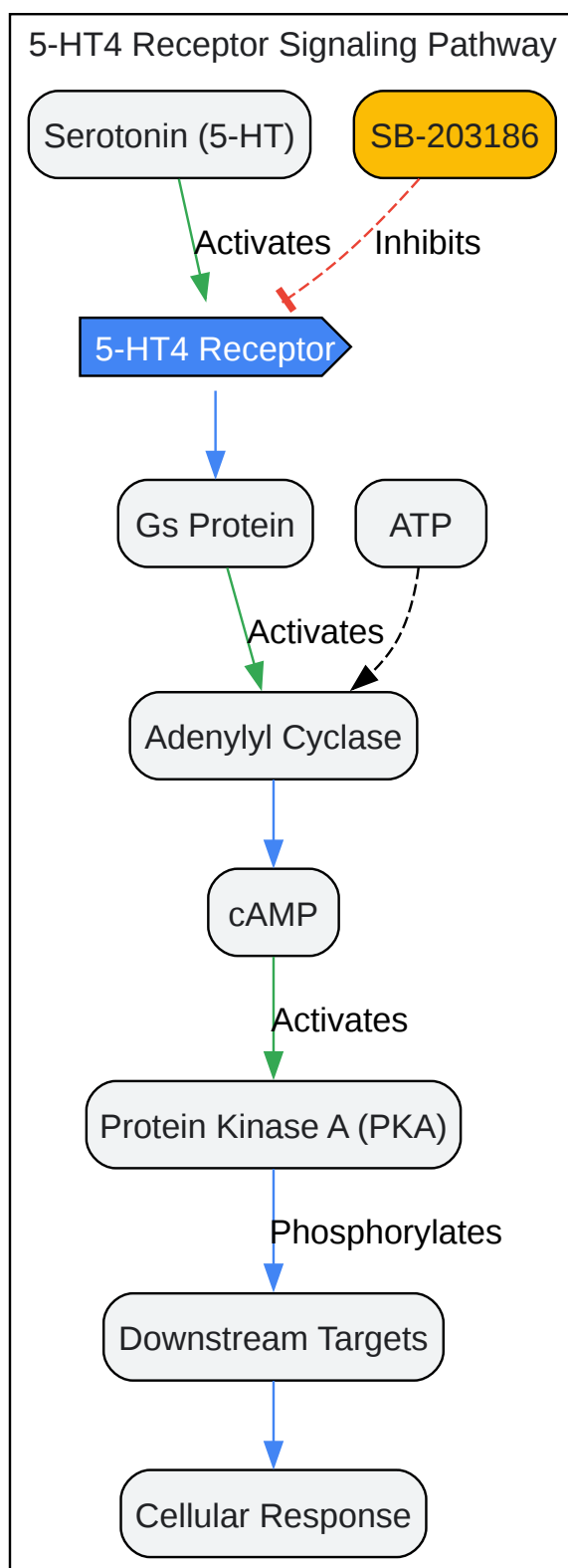


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Caption: Experimental workflow for preparing **SB-203186 hydrochloride** stock solution.

Mechanism of Action and Signaling Pathway

SB-203186 hydrochloride acts as an antagonist at the 5-HT₄ receptor, a G-protein coupled receptor (GPCR). The binding of the endogenous ligand, serotonin (5-HT), to this receptor typically activates a Gs alpha subunit, which in turn stimulates adenylyl cyclase (AC). This leads to an increase in intracellular cyclic AMP (cAMP) levels, activating Protein Kinase A (PKA), which then phosphorylates downstream targets to elicit a cellular response. By competitively blocking the 5-HT₄ receptor, SB-203186 prevents this signaling cascade from occurring.



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Caption: Inhibition of the 5-HT4 receptor signaling cascade by SB-203186.

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